

Application Note and Protocol: NMR Spectroscopic Characterization of Des(benzylpyridyl) atazanavir

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Compound of Interest

Compound Name: *Des(benzylpyridyl) atazanavir*

Cat. No.: B607065

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Atazanavir is an essential protease inhibitor used in the treatment of HIV-1 infection.^{[1][2][3]}

The characterization of its metabolites and impurities is crucial for understanding its pharmacological profile, ensuring drug safety, and meeting regulatory requirements.

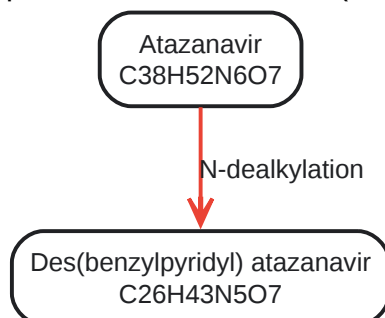
Des(benzylpyridyl) atazanavir is a known N-dealkylation metabolite of atazanavir.^{[4][5][6]}

This document provides a detailed protocol for the characterization of **Des(benzylpyridyl) atazanavir** using Nuclear Magnetic Resonance (NMR) spectroscopy, a powerful technique for elucidating molecular structures.^{[7][8]}

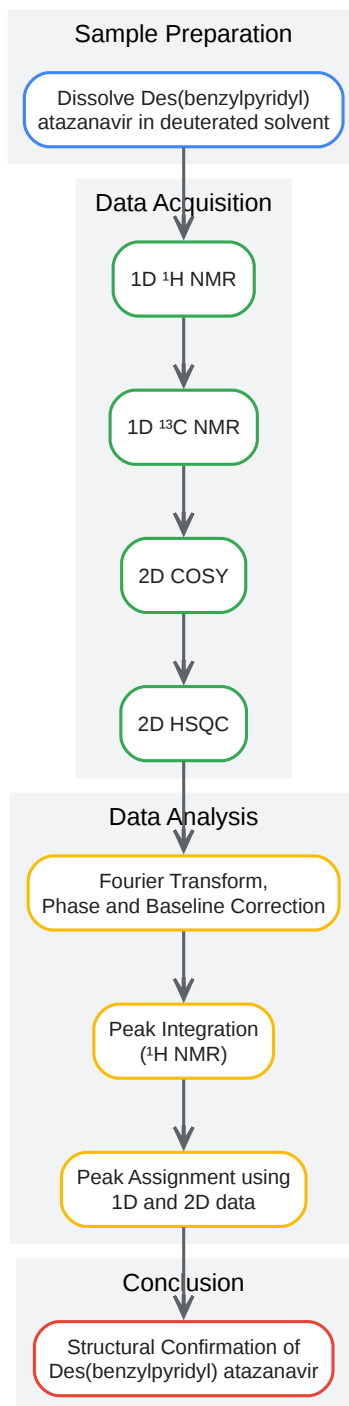
Structural Relationship

Des(benzylpyridyl) atazanavir (Molecular Formula: C₂₆H₄₃N₅O₇) is formed by the removal of the benzylpyridyl group from the parent atazanavir molecule.^{[9][10]} This structural modification significantly impacts the molecule's electronic environment, leading to predictable changes in the NMR spectrum, which can be used for its unambiguous identification.

Structural Relationship of Atazanavir and Des(benzylpyridyl) atazanavir



NMR Experimental and Data Analysis Workflow

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